

# Physical and chemical properties of 4-Chloro-3,5-dibromo-tert-butylbenzene.

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## Compound of Interest

Compound Name: 4-Chloro-3,5-dibromo-tert-butylbenzene

Cat. No.: B3070051

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## An In-depth Technical Guide to 4-Chloro-3,5-dibromo-tert-butylbenzene

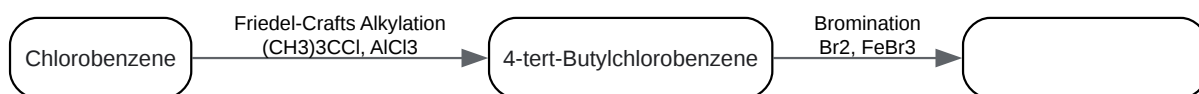
For Researchers, Scientists, and Drug Development Professionals

### Foreword

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Chloro-3,5-dibromo-tert-butylbenzene**. As a polysubstituted halogenated arene, this compound presents a unique combination of steric and electronic features, making it a molecule of interest for applications in medicinal chemistry, materials science, and as a versatile intermediate in organic synthesis. This document is intended to serve as a valuable resource for researchers by detailing its structural characteristics, reactivity, a proposed synthetic pathway, and predicted spectral data, alongside essential safety and handling information.

### Molecular Structure and Identification

**4-Chloro-3,5-dibromo-tert-butylbenzene** is an aromatic compound characterized by a benzene ring substituted with a bulky tert-butyl group, a chlorine atom, and two bromine atoms. The specific arrangement of these substituents dictates its chemical behavior and potential applications.



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- To cite this document: BenchChem. [Physical and chemical properties of 4-Chloro-3,5-dibromo-tert-butylbenzene.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3070051#physical-and-chemical-properties-of-4-chloro-3-5-dibromo-tert-butylbenzene\]](https://www.benchchem.com/product/b3070051#physical-and-chemical-properties-of-4-chloro-3-5-dibromo-tert-butylbenzene)

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